Preparation and Certification of Reference Standards for 2-(2-Bromophenyl)-N-methylethanamine

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Compound of Interest

Compound Name:	*2-(2-bromophenyl)-N-methylethanamine*
CAS No.:	*915025-70-6*
Cat. No.:	*B3166913*

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Application Note & Technical Protocol

Introduction & Scope

The accurate identification of halogenated phenethylamines is a critical challenge in forensic toxicology and drug development.[1] **2-(2-Bromophenyl)-N-methylethanamine** (also known as ortho-bromo-N-methylphenethylamine) serves as a vital reference standard for distinguishing structural isomers of brominated amphetamines and phenethylamines.[1]

In forensic contexts, this compound is an isomer of 2-bromomethamphetamine and 3/4-bromo-N-methylphenethylamine.[1] Differentiating these positional isomers requires high-purity reference materials (RM) characterized by orthogonal analytical techniques.

This guide outlines a definitive synthetic protocol designed to maximize structural certainty, followed by a certification workflow aligned with ISO 17034 guidelines for Reference Material Producers.

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Synthetic Strategy: The Amide Reduction Route[1][2][3][4]

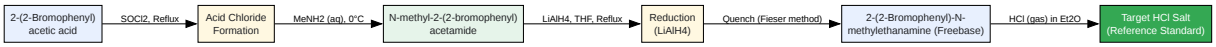
Rationale

While reductive amination is common for high-throughput synthesis, it poses risks of over-alkylation (forming tertiary amines) or incomplete reduction. For the production of a Primary Reference Standard, we utilize the Amide Reduction Route.

Advantages for Reference Standards:

- Structural Fidelity: The intermediate amide is stable and isolable, allowing for intermediate purification.[1]
- Prevention of Over-methylation: The amide nitrogen allows only mono-methylation, guaranteeing a secondary amine product.[1]
- Crystallinity: The final Hydrochloride (HCl) salt is highly crystalline, facilitating purification to >99.5% purity.[1]

Reaction Scheme (Graphviz Visualization)



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Figure 1: Step-wise synthesis ensuring mono-methylation via amide intermediate.

Detailed Experimental Protocols

Step 1: Synthesis of N-methyl-2-(2-bromophenyl)acetamide[1]

Reagents:

- 2-(2-Bromophenyl)acetic acid (10.0 g, 46.5 mmol)[1]

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- Thionyl chloride ($SOCl_2$) (16.5 g, 10 mL, 139 mmol)
- Methylamine (40% aq.[1] solution) (excess)
- Dichloromethane (DCM) (anhydrous)

Protocol:

- Activation: In a dry 100 mL round-bottom flask (RBF), dissolve 2-(2-bromophenyl)acetic acid in 30 mL anhydrous DCM.
- Add thionyl chloride dropwise.[1] Reflux for 2 hours until gas evolution (SO_2, HCl) ceases.
- Evaporation: Remove solvent and excess $SOCl_2$ under reduced pressure to yield the crude acid chloride as a yellow oil.[1] Do not purify.
- Amidation: Dissolve the residue in 20 mL DCM. Add this solution dropwise to a stirred, cooled (0°C) solution of aqueous methylamine (30 mL) over 20 minutes.
- Workup: Stir at room temperature for 1 hour. Separate the organic layer, wash with water (2 x 20 mL) and brine. Dry over $MgSO_4$ and concentrate.
- Purification: Recrystallize the solid amide from EtOAc/Hexanes.
  - Target Yield: ~85-90%[1]
  - Checkpoint: Confirm amide carbonyl signal in IR (~1640 cm^{-1}).[1]

Step 2: Reduction to 2-(2-Bromophenyl)-N-methylethanamine[1]

Reagents:

- N-methyl-2-(2-bromophenyl)acetamide (from Step 1)[1]
- Lithium Aluminum Hydride ($LiAlH_4$) (2.0 equiv)[1]
- Tetrahydrofuran (THF) (anhydrous)

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Protocol:

- Setup: Flame-dry a 250 mL 3-neck RBF equipped with a reflux condenser and N_2 inlet.
- Charging: Suspend $LiAlH_4$ in 50 mL anhydrous THF. Cool to 0°C.[1]
- Addition: Dissolve the amide in 30 mL THF and add dropwise to the hydride suspension. The reaction is exothermic; control addition rate to maintain gentle reflux.[1]
- Reflux: Heat to reflux for 4–6 hours. Monitor by TLC (disappearance of amide).
- Quench (Fieser Method): Cool to 0°C. Carefully add:
  - mL water (
    = mass of $LiAlH_4$ in grams)
  - mL 15% NaOH[1]
  - mL water[1]
- Isolation: Filter the granular aluminum salts. Concentrate the filtrate to yield the pale yellow amine oil.[1]

Step 3: Salt Formation (The Reference Material)[1]

Protocol:

- Dissolve the freebase oil in anhydrous diethyl ether (10 mL per gram).
- Bubble dry HCl gas through the solution (or add 2M HCl in ether) until pH < 3.
- A white precipitate forms immediately.[1]
- Recrystallization: Collect solid by filtration.[1] Recrystallize from boiling isopropanol/ethanol (9:1).
- Drying: Dry in a vacuum oven at 60°C for 24 hours to remove residual solvents.

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Certification & Validation (ISO 17034)

To certify this material as a Reference Standard, it must undergo orthogonal analysis.[1]

A. Structural Identification (NMR)

The ortho-bromo substituent creates a distinct shielding pattern compared to meta and para isomers.[1]

Expected Data (HCl Salt in D_2O):

Position	Shift (δ ppm)	Multiplicity	Integration	Assignment
Aromatic	7.65	Doublet (d)	1H	H-3 (Ortho to Br)
Aromatic	7.30 - 7.45	Multiplet (m)	2H	H-4, H-5
Aromatic	7.20	Multiplet (m)	1H	H-6
α-CH_2	3.35	Triplet (t)	2H	CH_2-N
β-CH_2	3.15	Triplet (t)	2H	Ar-CH_2
N-CH_3	2.75	Singlet (s)	3H	N-CH_3

Note: The β-CH_2 protons in the ortho-isomer typically appear slightly downfield compared to the para-isomer due to the deshirlding effect of the bromine atom in the spatial vicinity.[1]

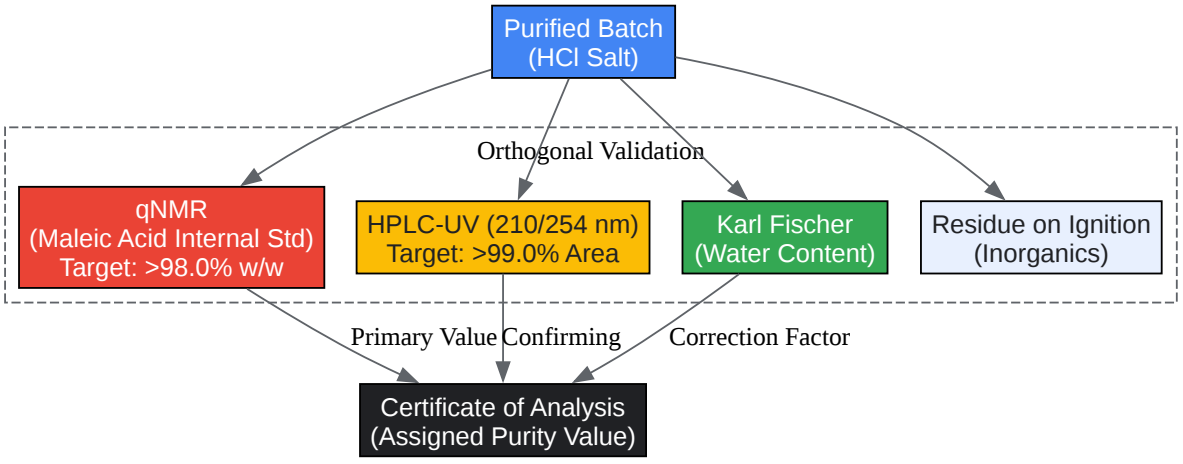
B. Mass Spectrometry (GC-MS)

Ionization: Electron Impact (EI), 70 eV.

- Base Peak: m/z 44 (CH_2=$NHCH_3^+$) - Characteristic of N-methyl ethylamines.[1]
- Molecular Ion: m/z 213/215 (M^+) - Distinctive 1:1 doublet indicating one Bromine atom.[1]
- Tropylium Ion: m/z 169/171 (Bromobenzyl cation) - Result of α-cleavage.[1]

C. Purity Assessment Workflow

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Figure 2: Validation workflow for assigning purity values to the reference material.

Storage and Stability

- Container: Amber glass vial with Teflon-lined cap.[1]
- Condition: Store at -20°C.
- Hygroscopicity: The HCl salt is moderately hygroscopic; equilibrate to room temperature in a desiccator before weighing.[1]

References

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